

The Metabolome of Linoleic Acid Oxidation: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 13-OAHSA

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This technical guide provides an in-depth exploration of the linoleic acid (LA) oxidation metabolome, tailored for researchers, scientists, and professionals in drug development. It outlines the core metabolic pathways, presents quantitative data on key metabolites, and offers detailed experimental protocols for their analysis.

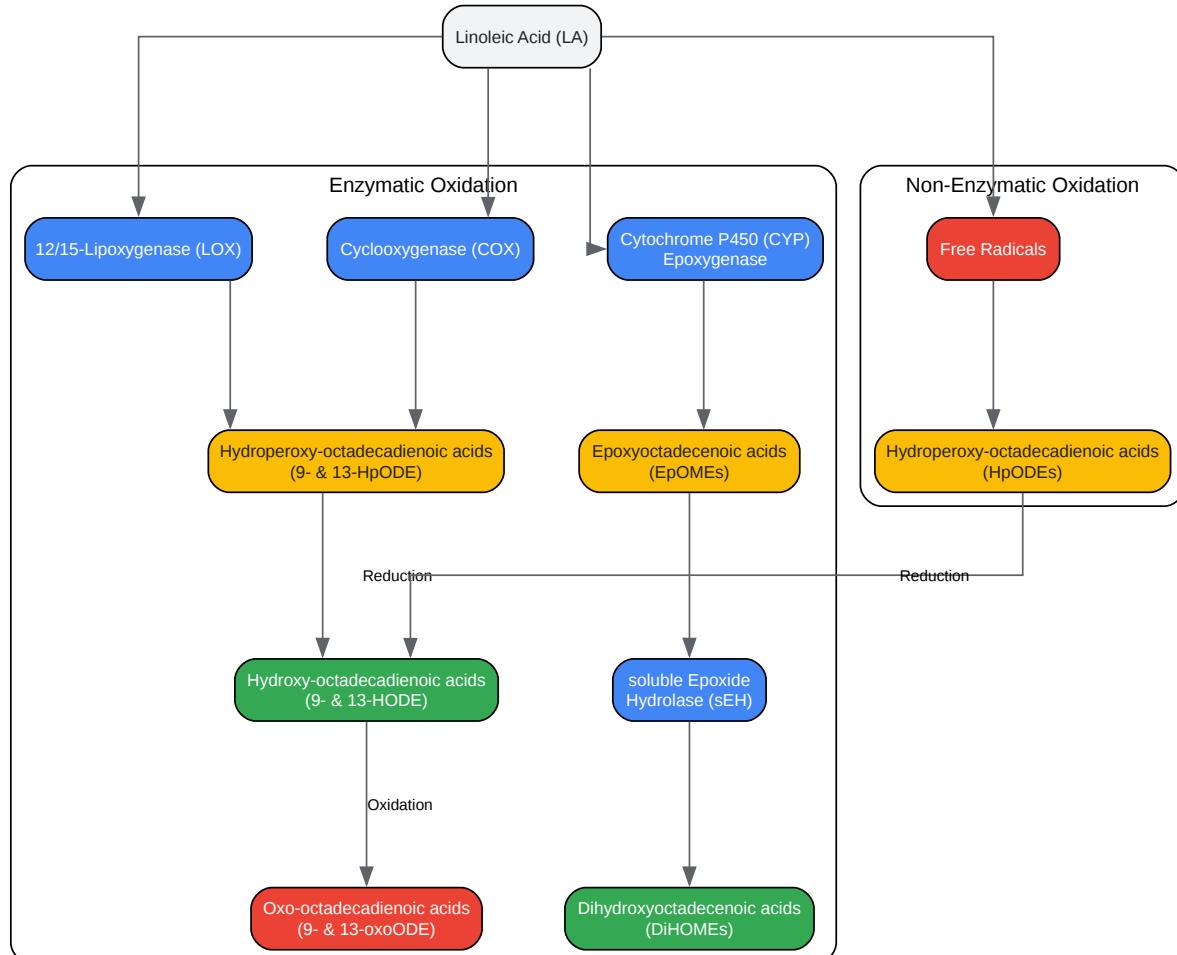
Linoleic acid, an essential omega-6 polyunsaturated fatty acid, is a major component of human diets and tissues. Its oxidation, both through enzymatic and non-enzymatic pathways, produces a diverse array of bioactive lipid mediators, collectively known as oxidized linoleic acid metabolites (OXLAMs). These molecules, including hydroxy-octadecadienoic acids (HODEs), oxo-octadecadienoic acids (oxoODEs), and various dihydroxy and trihydroxy derivatives, have been implicated in a range of physiological and pathological processes, from cardiovascular disease to chronic pain and non-alcoholic steatohepatitis.^{[1][2][3]} Understanding the intricate network of LA oxidation is therefore crucial for elucidating disease mechanisms and identifying novel therapeutic targets.

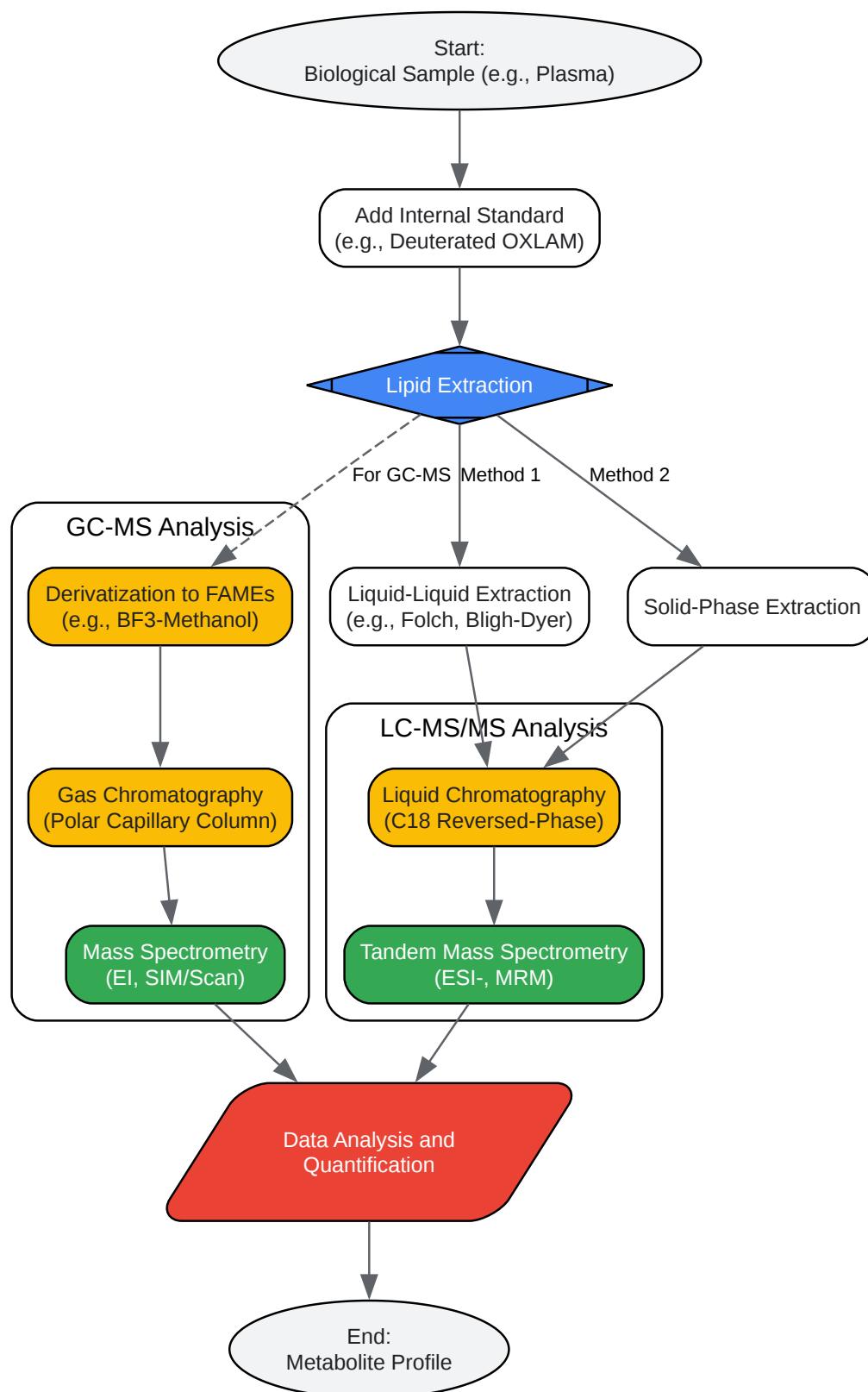
Core Metabolic Pathways of Linoleic Acid Oxidation

Linoleic acid is metabolized via three primary enzymatic pathways involving lipoxygenases (LOX), cyclooxygenases (COX), and cytochrome P450 (CYP) enzymes, as well as through non-enzymatic auto-oxidation.^{[1][4]}

- Lipoxygenase (LOX) Pathway: 12/15-lipoxygenase catalyzes the conversion of linoleic acid to hydroperoxy-octadecadienoic acids (HPODEs), which are subsequently reduced to form 9-HODE and 13-HODE.[\[2\]](#)
- Cyclooxygenase (COX) Pathway: COX enzymes can also contribute to the formation of HODEs from linoleic acid.[\[2\]](#)
- Cytochrome P450 (CYP) Pathway: CYP epoxygenases metabolize linoleic acid to form epoxyoctadecenoic acids (EpOMEs), such as vernolic acid (12,13-EpOME) and coronolic acid (9,10-EpOME). These epoxides can be further hydrolyzed by soluble epoxide hydrolase (sEH) to their corresponding dihydroxyoctadecenoic acids (DiHOMEs).
- Non-Enzymatic Auto-oxidation: Free radical-mediated oxidation of linoleic acid also leads to the formation of HPODEs and subsequently HODEs and oxoODEs.[\[4\]](#)

These pathways generate a complex profile of OXLAMs that can exert various biological effects.



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